

3-Mercaptopropanol IUPAC name and CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Mercaptopropanol

Cat. No.: B7801479

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An In-depth Technical Guide to 3-Mercaptopropanol

This technical guide provides comprehensive information on **3-Mercaptopropanol**, including its chemical identifiers, a detailed experimental protocol for its synthesis, and a logical workflow for one of its key applications. This document is intended for researchers, scientists, and professionals in the field of drug development and material science.

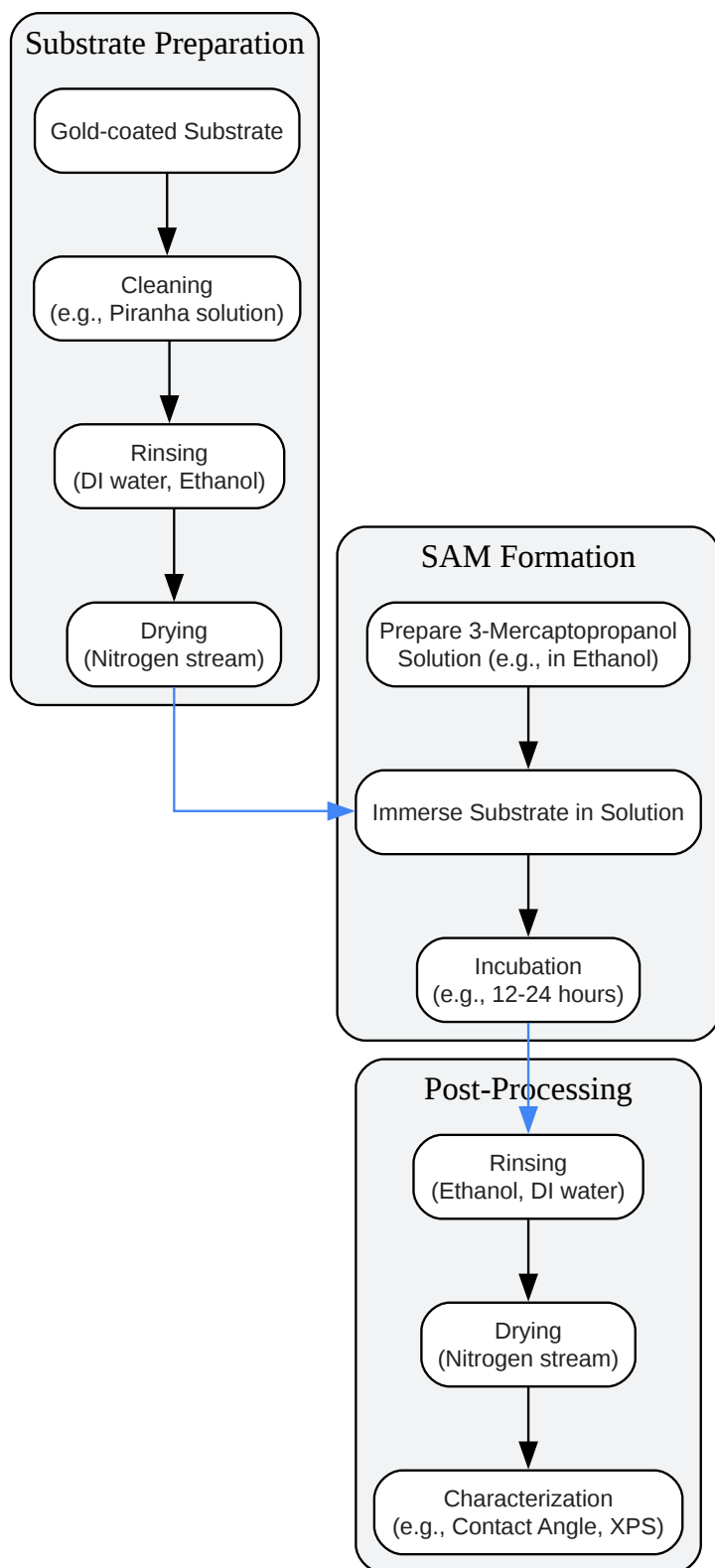
Chemical Identifiers

3-Mercaptopropanol is a versatile chemical reagent with dual functionality, owing to the presence of both a thiol and a hydroxyl group.^[1] Its official IUPAC name is 3-sulfanylpropan-1-ol.^{[2][3][4]} The compound is registered under the CAS number 19721-22-3.^{[2][3][4]}

Identifier	Value
IUPAC Name	3-sulfanylpropan-1-ol
CAS Number	19721-22-3
Molecular Formula	C3H8OS
Molecular Weight	92.16 g/mol
Synonyms	3-Mercapto-1-propanol, 3-Hydroxypropanethiol, 3-Hydroxypropyl mercaptan

Application Workflow: Formation of a Self-Assembled Monolayer (SAM)

3-Mercaptopropanol is frequently utilized in the formation of hydrophilic self-assembled monolayers (SAMs) on gold surfaces.^[1] The thiol group exhibits a strong affinity for gold, facilitating the formation of a stable, organized monolayer. The exposed hydroxyl groups render the surface hydrophilic, which is advantageous for various applications, including biosensing and biocompatible coatings. The following diagram illustrates the workflow for the formation of a **3-Mercaptopropanol** SAM on a gold substrate.



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Caption: Workflow for the formation of a **3-Mercaptopropanol** self-assembled monolayer.

Experimental Protocol: Synthesis of 3-Mercaptopropanol

The following protocol details a potential synthetic route to **3-Mercaptopropanol**. This method involves the reaction of 3-chloro-1-propanol with sodium hydrosulfide.

Materials:

- 3-chloro-1-propanol
- Sodium hydrosulfide (NaSH)
- Ethanol
- Deionized water
- Hydrochloric acid (HCl), 1 M
- Sodium sulfate (Na₂SO₄), anhydrous
- Diethyl ether
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve sodium hydrosulfide (1.1 equivalents) in a mixture of ethanol and

deionized water (e.g., a 1:1 ratio).

- Addition of Reactant: While stirring, slowly add 3-chloro-1-propanol (1.0 equivalent) to the sodium hydrosulfide solution at room temperature.
- Reaction: Heat the reaction mixture to reflux and maintain this temperature for several hours (e.g., 4-6 hours). Monitor the progress of the reaction using a suitable technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up:
 - After the reaction is complete, allow the mixture to cool to room temperature.
 - Carefully neutralize the mixture by the dropwise addition of 1 M hydrochloric acid until a neutral pH is achieved.
 - Remove the ethanol from the mixture using a rotary evaporator.
 - Transfer the remaining aqueous solution to a separatory funnel.
- Extraction:
 - Extract the aqueous layer with diethyl ether (e.g., 3 x 50 mL).
 - Combine the organic layers.
- Drying and Filtration:
 - Dry the combined organic extracts over anhydrous sodium sulfate.
 - Filter the mixture to remove the drying agent.
- Purification:
 - Remove the diethyl ether from the filtrate using a rotary evaporator to yield the crude **3-Mercaptopropanol**.
 - Further purification can be achieved by distillation under reduced pressure.

Safety Precautions: This synthesis should be performed in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. Sodium hydrosulfide is corrosive and releases toxic hydrogen sulfide gas upon acidification. 3-chloro-1-propanol is an irritant. Handle all chemicals with care and dispose of waste according to institutional guidelines.

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- To cite this document: BenchChem. [3-Mercaptopropanol IUPAC name and CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7801479#3-mercaptopropanol-iupac-name-and-cas-number\]](https://www.benchchem.com/product/b7801479#3-mercaptopropanol-iupac-name-and-cas-number)

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